

# toxicological profile of T-2 triol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: T-2 triol

Cat. No.: B1682872

[Get Quote](#)

An In-Depth Technical Guide to the Toxicological Profile of **T-2 Triol**

## Introduction

**T-2 triol** is a type A trichothecene mycotoxin and a significant metabolite of the more potent T-2 toxin, produced by various *Fusarium* species that contaminate cereal grains.[1][2] As a member of the trichothecene family, its chemical structure is characterized by a 12,13-epoxy ring, which is a crucial feature for its biological activity.[3] While generally considered less toxic than its parent compound, T-2 toxin, **T-2 triol** exhibits significant cytotoxic activity and contributes to the overall toxicological burden following exposure to T-2 toxin.[4][5][6][7] This document provides a comprehensive overview of the toxicological profile of **T-2 triol**, intended for researchers, scientists, and drug development professionals. It covers the compound's chemical properties, toxicokinetics, mechanisms of toxicity, and detailed experimental protocols for its assessment.

## Chemical and Physical Properties

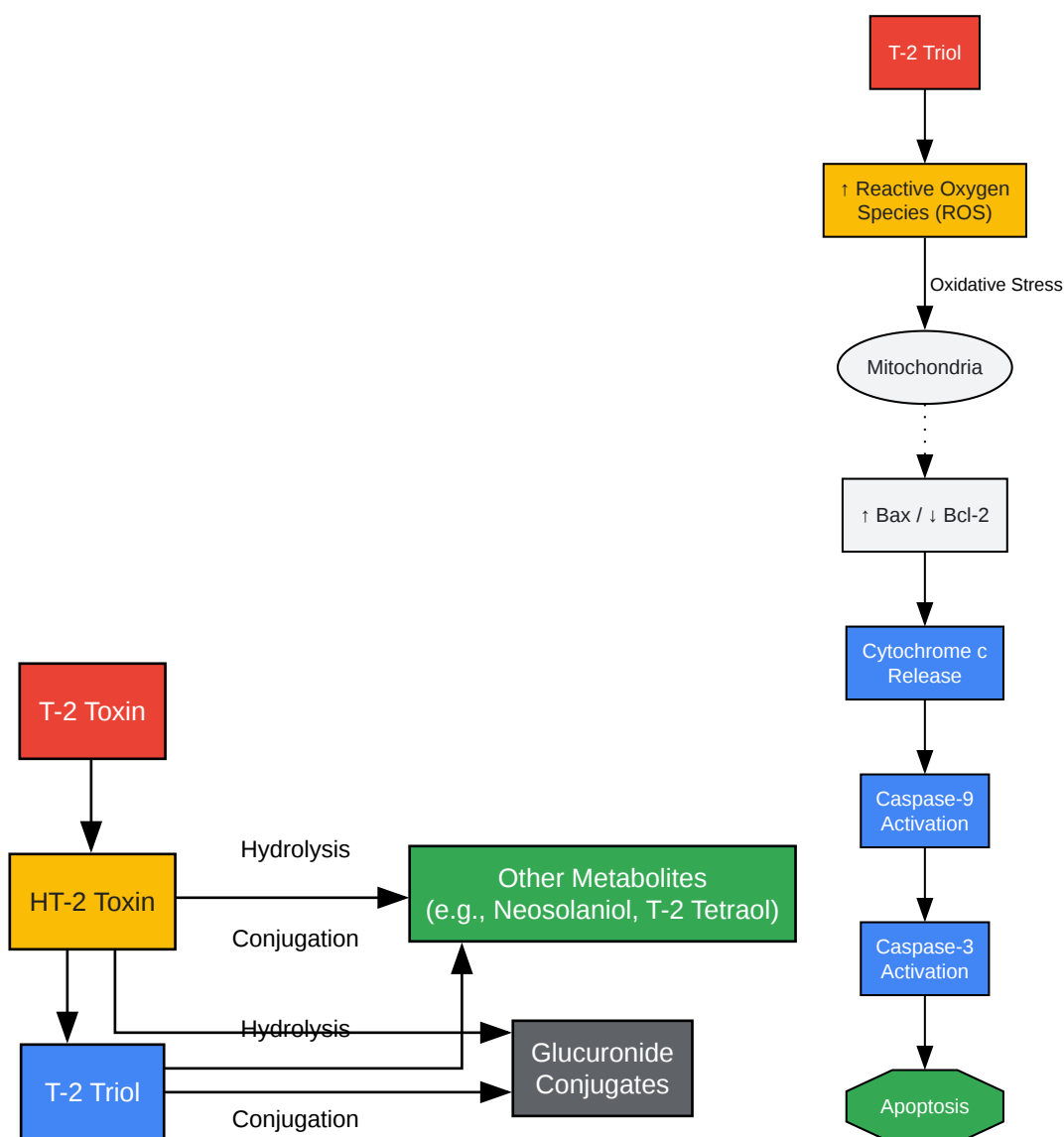
**T-2 triol** is a sesquiterpenoid compound with a tetracyclic ring system.[3] Its key physicochemical properties are summarized below.

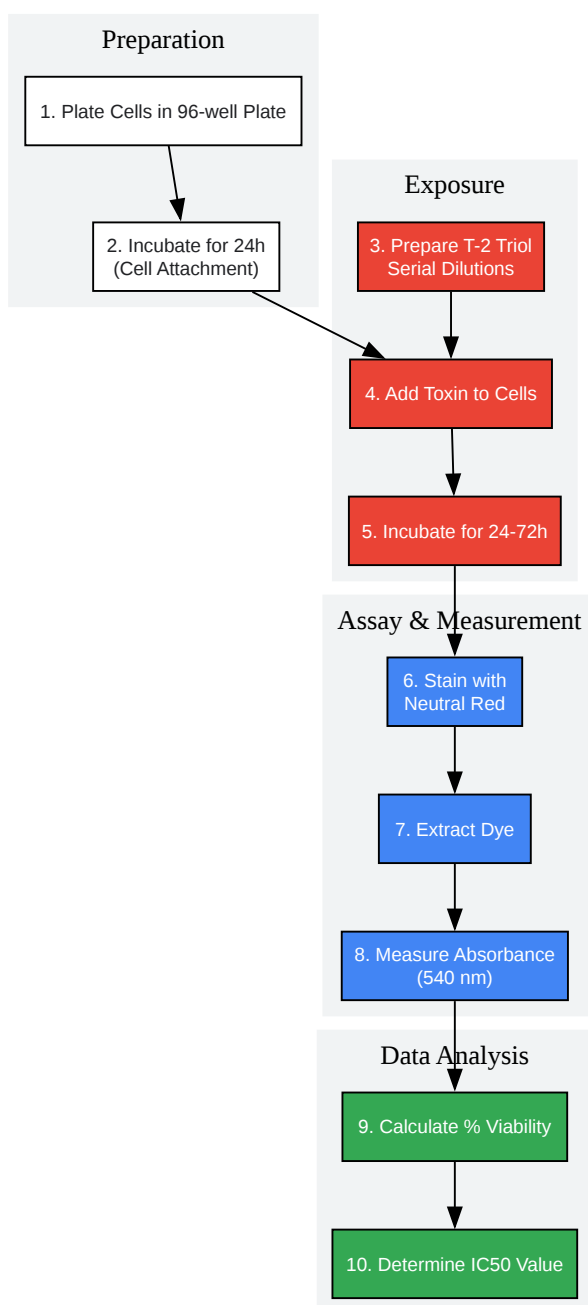
Property	Value	Source
CAS Number	34114-98-2	[1][8]
Molecular Formula	C <sub>20</sub> H <sub>30</sub> O <sub>7</sub>	[1][8]
Molecular Weight	382.45 g/mol	[1][4][8]
IUPAC Name	[(1S,2R,4S,7R,9R,10R,11S,12S)-10,11-dihydroxy-2-(hydroxymethyl)-1,5-dimethylspiro[8-oxatricyclo[7.2.1.0 <sup>2,7</sup> ]dodec-5-ene-12,2'-oxirane]-4-yl] 3-methylbutanoate	[1][8]
Appearance	White to off-white powder	[1]
Solubility	Soluble in DMSO, Dichloromethane, Methanol. Slightly soluble in water.	[1]
Melting Point	162°C	[1]
Storage	Store at -20°C	[1][4]

## Toxicokinetics: Metabolism and Disposition

**T-2 triol** is primarily formed through the metabolism of T-2 toxin.[4][5] The metabolic transformation of T-2 toxin is rapid and extensive, involving several key pathways.

**3.1 Metabolism of T-2 Toxin to T-2 Triol** The primary metabolic pathway for T-2 toxin in mammals is deacetylation at the C-4 position to form HT-2 toxin.[9][10] Subsequent hydrolysis reactions, mediated by carboxylesterases, lead to the formation of other metabolites, including **T-2 triol**. [10][11] The metabolic cascade generally follows these steps: hydrolysis, hydroxylation, de-epoxidation, and conjugation.[12][13][14] **T-2 triol** is formed through the deacetylation of HT-2 toxin at the C-15 position.[10] In vitro studies using HepG2 cells have shown that T-2 toxin is rapidly metabolized, with **T-2 triol** appearing as a metabolite, typically reaching its maximum concentration within a few hours of exposure.[15]





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. T2 toxin Triol - LKT Labs [lktlabs.com]
- 2. bioaustralis.com [bioaustralis.com]
- 3. Showing Compound T2 Triol (FDB014071) - FooDB [foodb.ca]
- 4. glpbio.com [glpbio.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Cytotoxicity of T-2 toxin and its metabolites determined with the neutral red cell viability assay - PMC [pmc.ncbi.nlm.nih.gov]
- 7. journals.asm.org [journals.asm.org]
- 8. T-2 triol | C<sub>20</sub>H<sub>30</sub>O<sub>7</sub> | CID 13797589 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Metabolism of the Fusarium Mycotoxins T-2 Toxin and HT-2 Toxin in Wheat - PMC [pmc.ncbi.nlm.nih.gov]
- 10. TOXINS DERIVED FROM FUSARIUM SPOROTRICHIOIDES: T-2 TOXIN - Some Naturally Occurring Substances - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 11. T-2 mycotoxin - Wikipedia [en.wikipedia.org]
- 12. T-2 Toxin—The Most Toxic Trichothecene Mycotoxin: Metabolism, Toxicity, and Decontamination Strategies - PMC [pmc.ncbi.nlm.nih.gov]
- 13. mdpi.com [mdpi.com]
- 14. mdpi.com [mdpi.com]
- 15. Identification of Biotransformation Products of T-2 Toxin in HepG2 Cells Using LC-Q-TOF MS - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [toxicological profile of T-2 triol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682872#toxicological-profile-of-t-2-triol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)